

# "2-Bromo-4-iodobenzoic acid" as a chemical intermediate in organic synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Bromo-4-iodobenzoic acid**

Cat. No.: **B1342347**

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An In-depth Technical Guide to **2-Bromo-4-iodobenzoic Acid** as a Chemical Intermediate

## Introduction

**2-Bromo-4-iodobenzoic acid** is a dihalogenated aromatic carboxylic acid that serves as a highly versatile and valuable building block in modern organic synthesis. Its utility stems from the presence of three distinct functional groups—a carboxylic acid, a bromine atom, and an iodine atom—which can be selectively functionalized. The differential reactivity of the carbon-iodine (C-I) and carbon-bromine (C-Br) bonds, in particular, allows for sequential, site-selective cross-coupling reactions, making this intermediate a powerful tool for the construction of complex molecular architectures.

This guide provides a comprehensive overview of the physicochemical properties, safety data, synthesis, and synthetic applications of **2-Bromo-4-iodobenzoic acid**, with a focus on its role in pharmaceutical and materials science research.

## Physicochemical Properties and Safety Information

Proper handling and storage are critical for ensuring safety and maintaining the integrity of the reagent. The compound should be handled in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves and safety glasses.

Table 1: Physicochemical and Safety Data for **2-Bromo-4-iodobenzoic Acid**

Property	Value	Reference
IUPAC Name	<b>2-bromo-4-iodobenzoic acid</b>	--INVALID-LINK--
CAS Number	28547-29-7	--INVALID-LINK--
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrIO <sub>2</sub>	--INVALID-LINK--
Molecular Weight	326.91 g/mol	--INVALID-LINK--
Appearance	White to off-white solid/powder	N/A
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	--INVALID-LINK--

| Precautionary Statements | P261: Avoid breathing dustP280: Wear protective gloves/eye protectionP305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. | --INVALID-LINK-- |

## Core Principles of Reactivity and Application

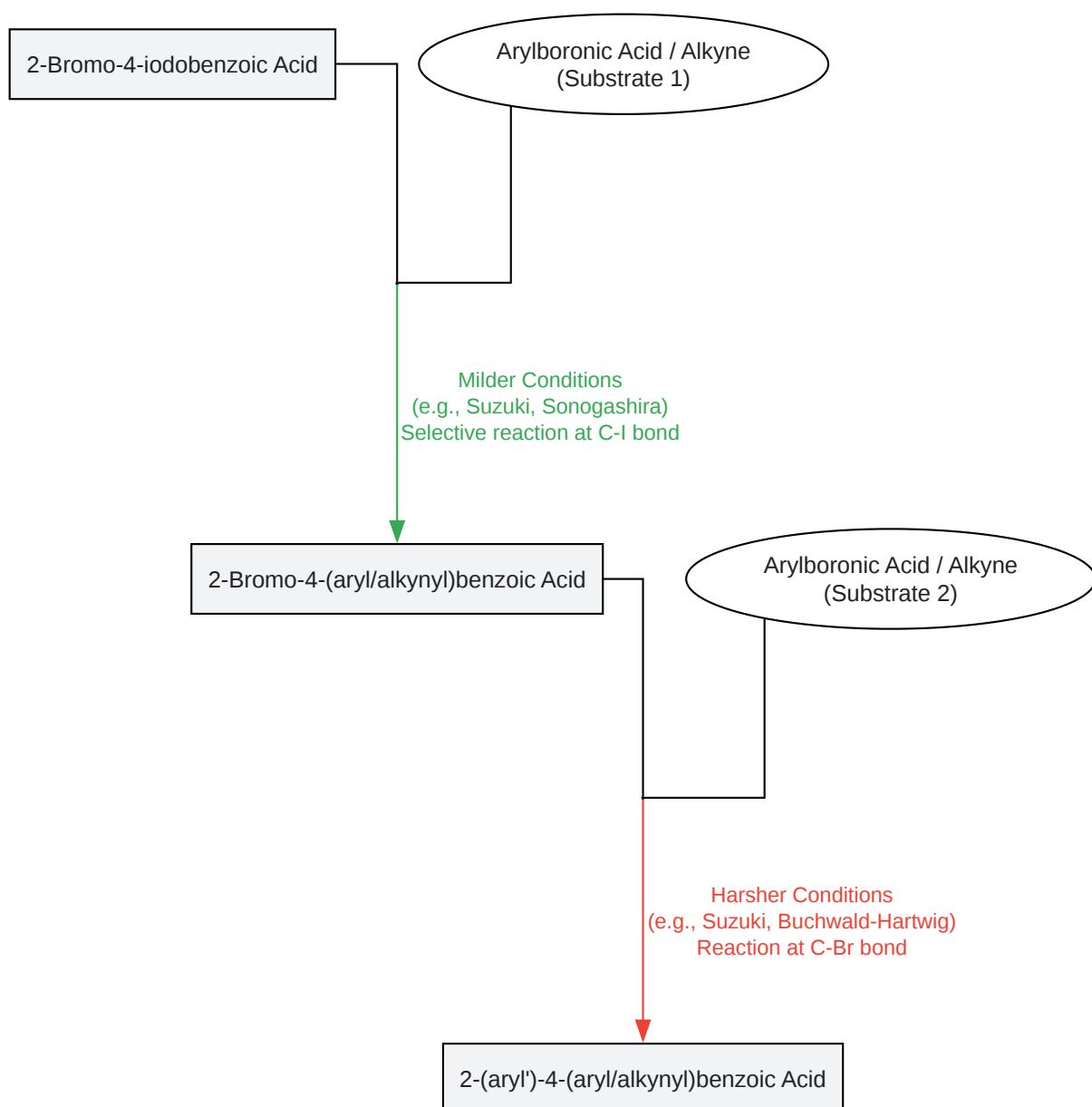
The primary synthetic value of **2-Bromo-4-iodobenzoic acid** lies in the differential reactivity of its two carbon-halogen bonds in transition metal-catalyzed cross-coupling reactions. The carbon-iodine bond has a lower bond dissociation energy (approx. 55 kcal/mol) compared to the carbon-bromine bond (approx. 65 kcal/mol)[1]. This difference allows for the selective activation of the C-I bond under milder reaction conditions (e.g., lower temperatures, specific palladium catalysts), leaving the C-Br bond intact for subsequent transformations.

This site-selectivity is highly sought after in the synthesis of:

- Pharmaceuticals: Used as a scaffold to build complex biaryl structures found in novel antibiotics and other therapeutic agents[2].
- OLED Materials: Serves as a key intermediate for constructing the conjugated organic systems required for emissive and charge-transport layers in organic light-emitting diodes

(OLEDs).

- Fine & Specialty Chemicals: Employed as a versatile building block for a wide range of research chemicals and agrochemicals[3].



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Caption: Logical workflow for the sequential functionalization of **2-Bromo-4-iodobenzoic acid**.

## Synthesis of 2-Bromo-4-iodobenzoic Acid

While numerous suppliers offer this compound, a common synthetic route involves a Sandmeyer-type reaction starting from an appropriate aminobenzoic acid precursor. The following protocol is a representative method adapted from established procedures for analogous compounds[4].

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## References

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- To cite this document: BenchChem. ["2-Bromo-4-iodobenzoic acid" as a chemical intermediate in organic synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1342347#2-bromo-4-iodobenzoic-acid-as-a-chemical-intermediate-in-organic-synthesis>]

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